

4,6-Difluoro-3-methyl-1H-indazole molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,6-Difluoro-3-methyl-1H-indazole

Cat. No.: B11917703

[Get Quote](#)

A Technical Overview of 4,6-Difluoro-3-methyl-1H-indazole

This guide provides a detailed summary of the key molecular properties of **4,6-Difluoro-3-methyl-1H-indazole**, a fluorinated heterocyclic compound of interest to researchers and professionals in the field of drug discovery and development.

Molecular Profile

The fundamental molecular characteristics of **4,6-Difluoro-3-methyl-1H-indazole** are presented below. These data are crucial for a range of applications, from analytical characterization to computational modeling.

Parameter	Value
Molecular Formula	C ₈ H ₆ F ₂ N ₂
Molecular Weight	168.15 g/mol

Synthesis and Characterization

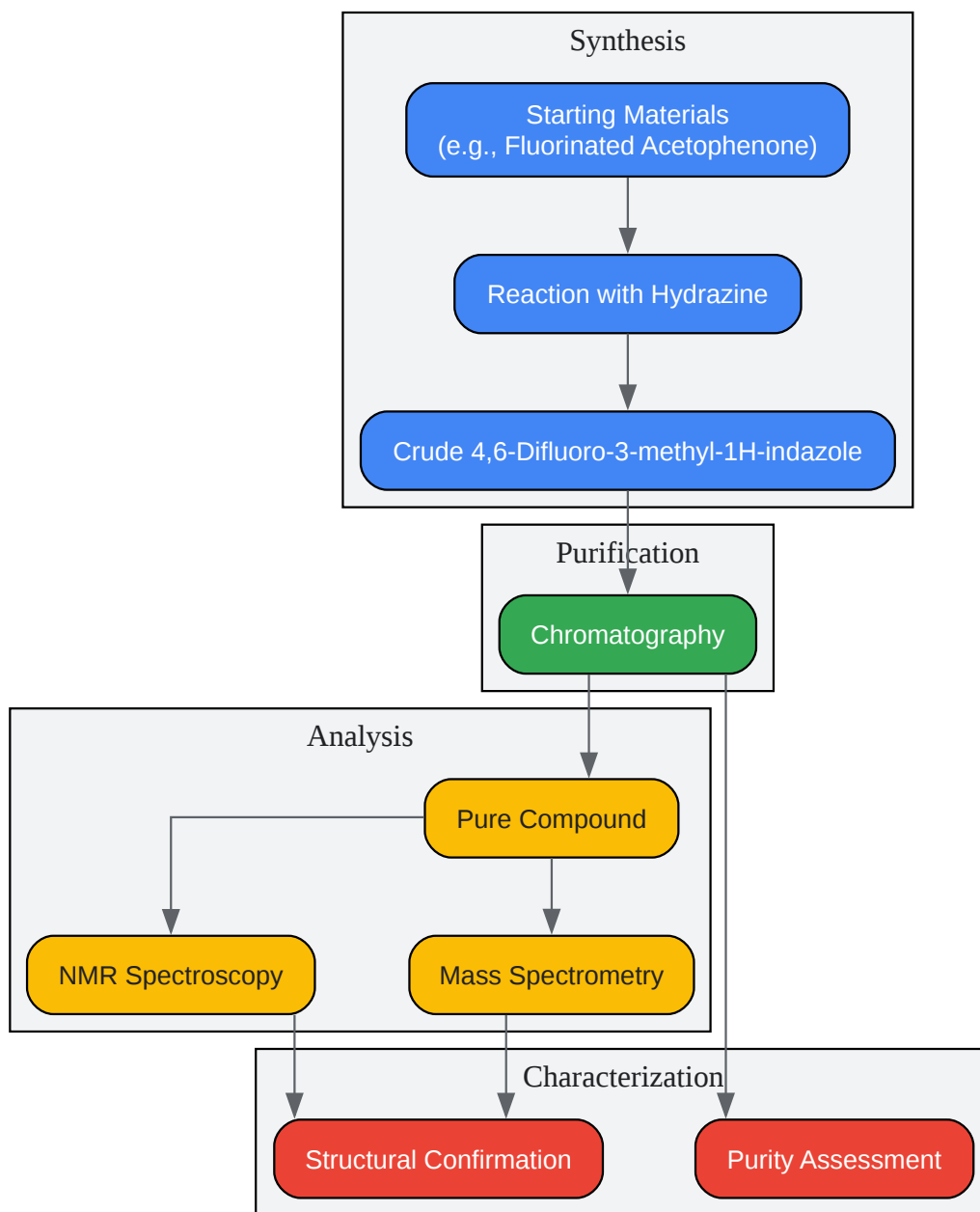
The synthesis of **4,6-Difluoro-3-methyl-1H-indazole** has been reported in scientific literature. [1] One common method for the synthesis of indazole derivatives involves the reaction of a hydrazine with an ortho-fluoro carbonyl compound. [1] The structural confirmation and purity of

the resulting compound are typically ascertained using techniques such as multinuclear Nuclear Magnetic Resonance (NMR) spectroscopy.^[1]

Logical Workflow for Compound Analysis

The following diagram illustrates a conceptual workflow for the analysis and characterization of **4,6-Difluoro-3-methyl-1H-indazole**, from synthesis to spectroscopic confirmation.

Conceptual Workflow for Analysis of 4,6-Difluoro-3-methyl-1H-indazole

[Click to download full resolution via product page](#)

Caption: A diagram illustrating the synthesis and analysis workflow.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [4,6-Difluoro-3-methyl-1H-indazole molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b11917703#4-6-difluoro-3-methyl-1h-indazole-molecular-weight-and-formula\]](https://www.benchchem.com/product/b11917703#4-6-difluoro-3-methyl-1h-indazole-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com